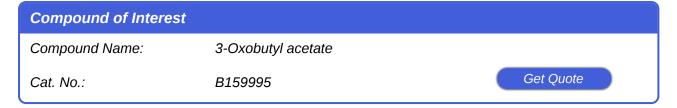


Application Notes and Protocols: 3-Oxobutyl Acetate in the Synthesis of β-Keto Esters

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For Researchers, Scientists, and Drug Development Professionals

Introduction

 β -Keto esters are pivotal intermediates in organic synthesis, serving as versatile building blocks for a wide array of pharmaceuticals and biologically active molecules. Their unique structural motif, featuring both a ketone and an ester functional group, allows for a diverse range of chemical transformations. **3-Oxobutyl acetate**, a readily available and stable acetoacetylating agent, presents an efficient and safer alternative to traditional reagents like diketene for the synthesis of various β -keto esters. This document provides detailed application notes and protocols for the utilization of **3-oxobutyl acetate** in the synthesis of β -keto esters, with a focus on enzymatic transesterification methods.

Application: Enzymatic Transesterification for β-Keto Ester Synthesis

Enzymatic catalysis, particularly employing lipases, offers a mild, selective, and environmentally benign approach for the synthesis of β -keto esters. Candida antarctica lipase B (CALB) is a highly effective biocatalyst for the transesterification of **3-oxobutyl acetate** with a broad range of primary and secondary alcohols, affording high yields of the corresponding β -keto esters. This method is characterized by its high chemoselectivity, allowing for the acylation of alcohols in the presence of other sensitive functional groups.



Logical Workflow for Enzymatic Transesterification

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